

1-hexanol biodiesel vs conventional diesel emissions

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Compound Focus: 1-Hexanol

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Emissions & Performance Comparison

The following table consolidates quantitative data from experimental engine studies comparing **1-hexanol**-biodiesel blends with conventional diesel.

Fuel Blend	Engine Conditions	Key Findings (vs. Conventional Diesel)	Citation
Hexanol + Residual Cooking Oil Biodiesel (RCOB)	Low-Temperature Combustion (RCCI) mode, 25% EGR, double-injection strategy.	- 96% reduction in NOx	
		<ul style="list-style-type: none">• 80% reduction in smoke• 1% improvement in thermal efficiency.• 7.4% drop in peak cylinder pressure. [1] 10% 1-Hexanol / 90% Diesel Common rail direct injection engine, 60% load. - 17.55% reduction in NOx.• 18.18% increase in HC.• 33.33% increase in CO.• 2.37% lower brake thermal efficiency. [2] Moringa Biodiesel (MO) 90% + Diesel 5% + 1-Hexanol 5% (B90-D5-H5) Compression ignition engine, 100% load, constant speed of 1500 rpm. - Lowest Brake-Specific Fuel Consumption (BSFC).• Highest Brake Thermal Efficiency (BTE) at 28.8%.• Highest peak cylinder pressure and heat release rate. [3] Moringa Biodiesel 90% + Diesel 5% + 1-Hexanol 5% + 25 ppm ZrO₂ Nanoparticles Slow-speed diesel engine, 1500 rpm. - BTE 8.63%	

higher than diesel.

- **46.13% reduction** in fuel consumption.
- **Lowest CO emissions** (10.1% vol.). | [4] |

Experimental Methodologies

The significant emission reductions and performance changes noted above were achieved through specific experimental protocols. Here is a detailed look at the key methodologies.

Low-Temperature Combustion with Dual-Fuel Injection

This method, used in [1], aims to achieve ultra-low emissions.

- **Fuel System:** A dual-fuel system was used in a modified diesel engine.
 - **High-Reactivity Fuel (HRF): Residual cooking oil biodiesel (RCOB)** was directly injected into the cylinder at high pressures (400–600 bar).
 - **Low-Reactivity Fuel (LRF): n-hexanol** was injected into the intake manifold at a low pressure (3 bar).
- **Injection Strategy:** A double-pulse injection was used for RCOB, with the timing, duration, and quantity of fuel varied. The proportion of hexanol was varied from 20% to 50%.
- **Optimization:** Parameters, including **Exhaust Gas Recirculation (EGR)**, were optimized for the lowest smoke and NO_x emissions. The best results were achieved with **25% EGR**.

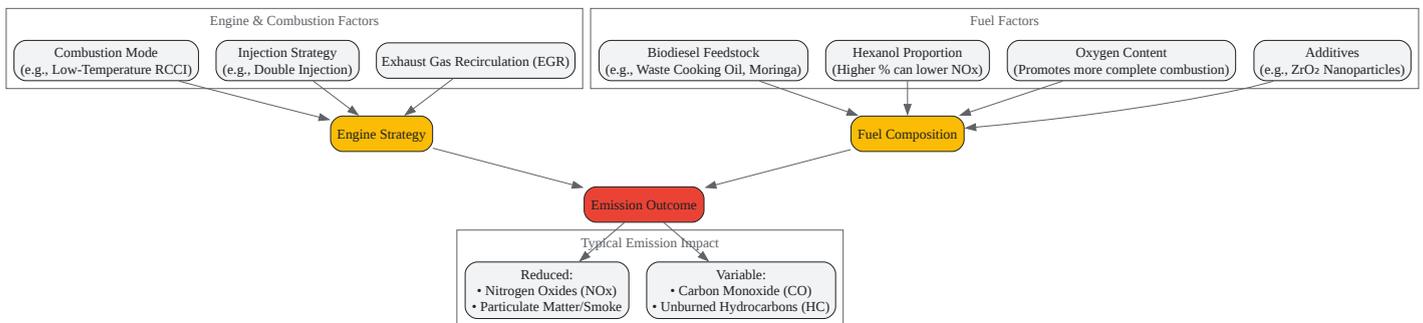
Blending with Biodiesel and Nanoparticle Additives

This approach, detailed in [3] [4], enhances fuel properties and combustion efficiency.

- **Biodiesel Production:** *Moringa oleifera* oil was converted to biodiesel via **transesterification**, using methanol and a sodium methoxide catalyst to produce Fatty Acid Methyl Esters (FAME) [3].
- **Blend Preparation:** Biodiesel was blended with conventional diesel and **1-hexanol** in varying proportions. Example blends include B90-D5-H5 (90% biodiesel, 5% diesel, 5% hexanol) [3].
- **Nanoparticle Doping:** Zirconium oxide (ZrO₂) nanoparticles were added to the fuel blends in specific concentrations (e.g., 25-100 ppm) to act as a combustion catalyst [4].
- **Engine Testing:** Blends were tested in a compression ignition engine at different loads (0% to 100%) and a constant speed (1500 rpm). Performance and emission data were collected and compared to baseline diesel [3] [4].

Interpreting the Research Landscape

The relationship between fuel composition, engine configuration, and the resulting emissions is complex. The diagram below illustrates the core logical relationships identified in the research.



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Key Considerations for Researchers

When evaluating **1-hexanol** and biodiesel as alternatives, please consider the following points derived from the broader research context:

- **NOx Reduction is Achievable but Context-Dependent:** Early concerns about biodiesel increasing NOx emissions can be overcome. As shown, **advanced engine strategies like low-temperature combustion (RCCI) and optimized blends with hexanol can achieve dramatic NOx reductions**

of over 95% [1]. The oxygen content in the fuels promotes more complete combustion, which can reduce other pollutants [5].

- **Trade-offs in HC and CO Emissions:** A common trend is an increase in Hydrocarbon (HC) and Carbon Monoxide (CO) emissions with higher hexanol blends [2]. This is often attributed to hexanol's **lower cetane number and higher heat of evaporation**, which can lead to incomplete combustion, especially at lower engine loads or in unmodified engines.
- **Fuel Stability and Material Compatibility:** Biodiesel (FAME) is not a perfect "drop-in" fuel. It has **poor storage stability** and can **dissolve certain plastics and elastomers** in the fuel system, potentially causing durability issues [6]. Higher alcohols like hexanol generally have better miscibility with diesel than methanol or ethanol, reducing the risk of phase separation [3].

The search results indicate that this is an active field of research, with recent studies increasingly using **machine learning models like Extreme Learning Machines (ELM) and Artificial Neural Networks (ANNs)** to optimize fuel blends and engine parameters for the best performance and lowest emissions [4].

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References

1. Performance and emissions of hexanol-biodiesel fuelled ... [sciencedirect.com]
2. Impact of 1-Hexanol/diesel blends on combustion ... [sciencedirect.com]
3. Influence of Moringa oleifera biodiesel – diesel – hexanol and... [pmc.ncbi.nlm.nih.gov]
4. Statistical and machine learning analysis of diesel engines ... [nature.com]
5. Is Biodiesel Really Cleaner than Diesel ? [azocleantech.com]
6. Compatibility [jea-amf.org]

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